

# Proper Disposal Procedures for Violanone

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## Compound of Interest

Compound Name: Violanone

Cat. No.: B12302241

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The following guide provides essential safety and logistical information for the proper disposal of **Violanone**, a flavonoid compound used in laboratory research. This document is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in accordance with established safety protocols.

## Chemical and Physical Properties

**Violanone** is an isoflavanone compound.<sup>[1]</sup> Key identification and property data are summarized below.

Property	Value	Reference
CAS Number	52250-38-1	[2]
Molecular Formula	C <sub>17</sub> H <sub>16</sub> O <sub>6</sub>	[2]
Molecular Weight	316.31 g/mol	[2]
Appearance	Solid	[2]
Storage (Powder)	2 years at -20°C	[3]
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C	[3]

## Hazard Identification and Safety Precautions

**Violanone** is classified as hazardous. It is harmful if swallowed and poses a significant threat to aquatic ecosystems.[\[2\]](#)

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects
<a href="#">[2]</a>		

#### Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[2\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[2\]](#)
- P273: Avoid release to the environment.[\[2\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)
- P330: Rinse mouth.[\[2\]](#)
- P391: Collect spillage.[\[2\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

#### Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.[\[2\]](#)
- Hand Protection: Protective gloves.[\[2\]](#)
- Skin and Body Protection: Impervious clothing.[\[2\]](#)

- Respiratory Protection: A suitable respirator should be used.[\[2\]](#)

## Spill Management Protocol

In the event of a **Violanone** spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Methodology for Spill Containment and Cleanup:

- Evacuate and Ventilate: Ensure adequate ventilation in the spill area and evacuate non-essential personnel.[\[2\]](#)
- Don PPE: Wear full personal protective equipment, including safety goggles, gloves, impervious clothing, and a respirator.[\[2\]](#)
- Contain Spill: Prevent further leakage or spillage. Do not allow the product to enter drains or water courses.[\[2\]](#)
- Absorb Liquid: For solutions, absorb with a finely-powdered, liquid-binding material such as diatomite or universal binders.[\[2\]](#) For solid spills, carefully sweep or scoop the material to avoid dust formation.
- Decontaminate: Scrub surfaces and equipment with alcohol to decontaminate.[\[2\]](#)
- Collect Waste: Place all contaminated materials, including absorbents and cleaning supplies, into a designated, sealable, and properly labeled hazardous waste container.[\[2\]](#)
- Dispose: Dispose of the collected contaminated material as hazardous waste according to the procedures outlined in Section 4.[\[2\]](#)

## Step-by-Step Disposal Procedure

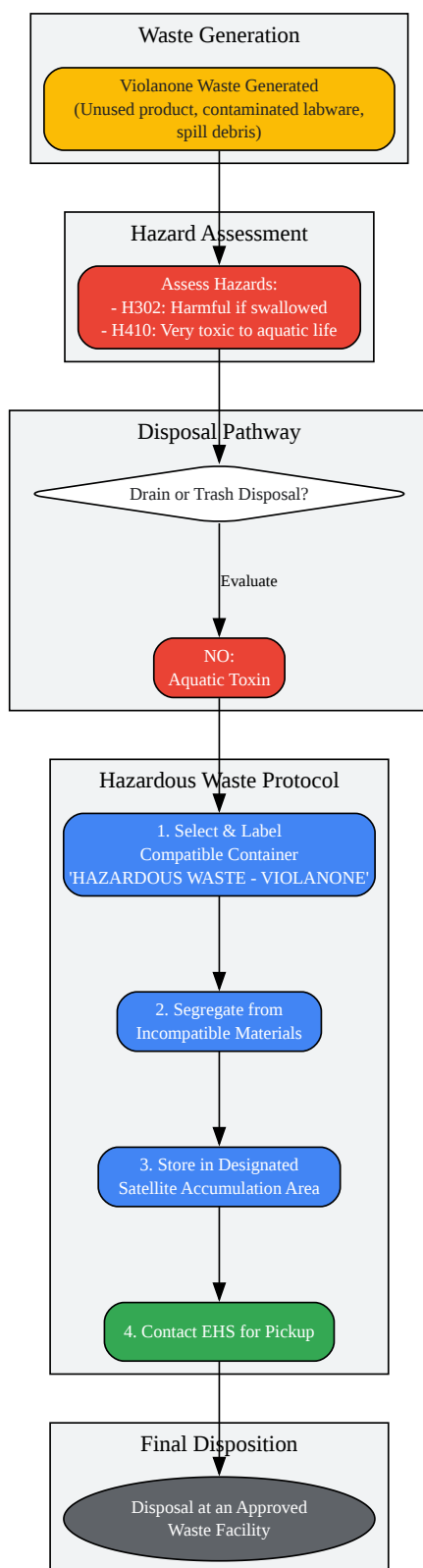
Due to its classification as an aquatic toxin, **Violanone** and its containers must be disposed of as hazardous waste.[\[2\]](#) Do not dispose of **Violanone** down the drain or in regular trash.

Protocol for Hazardous Waste Disposal:

- **Identify Waste:** All materials contaminated with **Violanone**, including unused product, solutions, spill cleanup materials, and empty containers, must be treated as hazardous waste.
- **Select Container:** Choose a container that is compatible with the chemical waste. The original container can often be used. Ensure the container is in good condition and has a secure cap.[\[4\]](#)
- **Label Container:** Clearly label the waste container with the words "HAZARDOUS WASTE" and list all chemical constituents, including "**Violanone**" and any solvents, with their approximate concentrations.[\[4\]](#)
- **Segregate Waste:** Store the **Violanone** waste container segregated from incompatible materials, such as strong acids, alkalis, and oxidizing/reducing agents.[\[2\]](#)[\[4\]](#)
- **Accumulate Safely:** Keep the waste container tightly sealed except when adding waste. Store it in a designated satellite accumulation area near the point of generation.[\[4\]](#)
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal at an approved waste disposal plant.[\[2\]](#)[\[4\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Violanone** waste.



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Caption: **Violanone** Disposal Decision Workflow.

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## References

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